

Technical Guide: Glyceryl-d5 Trioleate Certificate of Analysis

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Compound of Interest

Compound Name: Glyceryl-d5 trioleate

Cat. No.: B15143827

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the analytical specifications, experimental protocols, and quality control workflow for **Glyceryl-d5 trioleate**. The information is intended to assist researchers, scientists, and drug development professionals in understanding the quality attributes of this isotopically labeled compound.

Quantitative Data Summary

The following tables summarize the key quantitative specifications for **Glyceryl-d5 trioleate**, compiled from various suppliers. These values represent typical batch-release criteria.

Table 1: Chemical and Physical Properties

Property	Specification
Chemical Formula	C ₅₇ H ₉₉ D ₅ O ₆
Molecular Weight	890.48 g/mol
CAS Number	60892-83-3
Appearance	Neat
Storage Conditions	Store refrigerated

Table 2: Analytical Specifications

Test	Specification
Chemical Purity	≥ 95%
Isotopic Enrichment	≥ 98 atom % D

Experimental Protocols

The following sections detail the methodologies used to determine the analytical specifications of **Glyceryl-d5 trioleate**.

Determination of Chemical Purity by High-Performance Liquid Chromatography (HPLC)

Objective: To determine the chemical purity of **Glyceryl-d5 trioleate** by separating it from any impurities.

Instrumentation:

- High-Performance Liquid Chromatograph (HPLC) with a UV detector.
- Column: C18 reverse-phase column (e.g., 4.6 mm x 250 mm, 5 µm particle size).
- Autosampler and data acquisition software.

Reagents:

- Acetonitrile (HPLC grade)
- Isopropanol (HPLC grade)
- Water (HPLC grade)
- **Glyceryl-d5 trioleate** reference standard
- **Glyceryl-d5 trioleate** sample

Procedure:

- **Mobile Phase Preparation:** Prepare a mobile phase consisting of Acetonitrile and Isopropanol in a ratio of 60:40 (v/v). Degas the mobile phase before use.
- **Standard Solution Preparation:** Accurately weigh and dissolve the **Glyceryl-d5 trioleate** reference standard in isopropanol to obtain a known concentration (e.g., 1 mg/mL).
- **Sample Solution Preparation:** Accurately weigh and dissolve the **Glyceryl-d5 trioleate** sample in isopropanol to obtain a concentration similar to the standard solution.
- **Chromatographic Conditions:**
 - Flow Rate: 1.0 mL/min
 - Injection Volume: 10 µL
 - Column Temperature: 30°C
 - Detector Wavelength: 205 nm
- **Analysis:** Inject the standard and sample solutions into the HPLC system. Record the chromatograms.
- **Calculation:** Calculate the percentage purity of the sample by comparing the peak area of the sample to the peak area of the reference standard.

Determination of Isotopic Enrichment by Mass Spectrometry (MS)

Objective: To determine the isotopic enrichment of deuterium in **Glyceryl-d5 trioleate**.

Instrumentation:

- Gas Chromatograph coupled to a Mass Spectrometer (GC-MS) or a Liquid Chromatograph coupled to a Mass Spectrometer (LC-MS).
- Data acquisition and analysis software.

Procedure (based on LC-MS):

- Sample Preparation: Prepare a dilute solution of the **Glyceryl-d5 trioleate** sample in an appropriate solvent (e.g., isopropanol).
- LC-MS Conditions:
 - LC: Use a C18 column with a gradient elution of water and acetonitrile, both containing 0.1% formic acid.
 - MS: Operate the mass spectrometer in positive ion mode using electrospray ionization (ESI).
- Data Acquisition: Acquire full scan mass spectra over a relevant m/z range to include the molecular ions of the unlabeled and deuterated species.
- Data Analysis:
 - Identify the molecular ion peaks corresponding to the unlabeled Glyceryl trioleate (M+0) and the deuterated **Glyceryl-d5 trioleate** (M+5).
 - Calculate the isotopic enrichment by determining the ratio of the peak intensity of the deuterated species to the sum of the peak intensities of all isotopic species.

Structural Confirmation by Nuclear Magnetic Resonance (NMR) Spectroscopy

Objective: To confirm the chemical structure of **Glyceryl-d5 trioleate**.

Instrumentation:

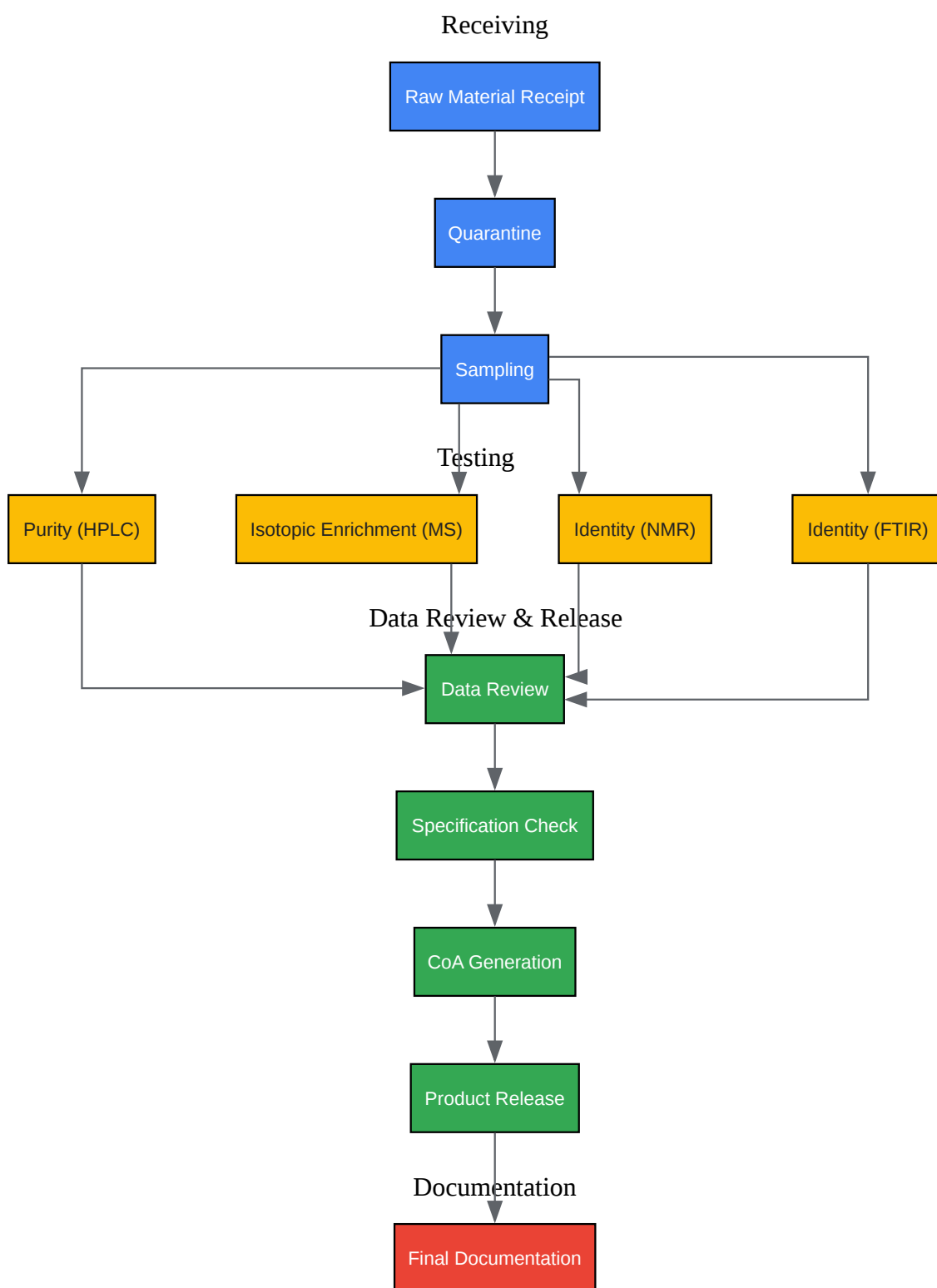
- Nuclear Magnetic Resonance (NMR) Spectrometer (e.g., 400 MHz).
- NMR tubes and deuterated solvent.

Procedure:

- Sample Preparation: Dissolve a small amount of the **Glyceryl-d5 trioleate** sample in a deuterated solvent (e.g., chloroform-d).
- Data Acquisition: Acquire ^1H and ^{13}C NMR spectra.
- Data Analysis: Analyze the chemical shifts, integration values, and coupling patterns to confirm the expected molecular structure. The absence of signals at specific positions in the ^1H NMR spectrum will confirm the location of deuterium labeling.

Quality Control Workflow

The following diagram illustrates the typical workflow for the quality control testing of **Glyceryl-d5 trioleate**.



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Caption: Quality control workflow for **Glyceryl-d5 trioleate**.

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